

Technical Guide: Tedizolid Phosphate Ester Solubility and Stability Profile

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Compound of Interest

Compound Name: *Tedizolid Pyrophosphate Ester*

CAS No.: 1239662-48-6

Cat. No.: B1145330

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Executive Summary

This technical guide provides a comprehensive analysis of the physicochemical properties, solubility behavior, and stability dynamics of Tedizolid Phosphate (TR-701), the prodrug of the oxazolidinone antibiotic Tedizolid (TR-700). Designed for researchers and formulation scientists, this document synthesizes experimental data to explain the mechanistic rationale behind the prodrug strategy—specifically, how the phosphate ester modification overcomes the poor aqueous solubility of the parent compound to enable both intravenous and oral delivery.

Note on Nomenclature: While the prompt references "Tedizolid pyrophosphate," the commercially approved and research-standard entity is Tedizolid Phosphate (a phosphate monoester). This guide focuses on the phosphate ester (TR-701) as the definitive clinical and experimental standard.

Molecular Architecture & Physicochemical Profile

The core challenge in delivering Tedizolid is its lipophilicity. The active moiety (Tedizolid) exhibits Class IV (low solubility, low permeability) or Class II (low solubility, high permeability)

characteristics depending on the specific physiological environment, necessitating a prodrug approach.

Structural Rationale

Tedizolid Phosphate is a phosphate monoester prodrug.^{[1][2]} The addition of the hydrophilic phosphate group at the C5 position of the oxazolidinone ring fundamentally alters the solvation shell of the molecule.

- Parent Drug (Tedizolid): High lipophilicity, limited aqueous solubility (<0.2 mg/mL), optimized for bacterial membrane penetration but poor for systemic distribution via aqueous vehicles.
- Prodrug (Tedizolid Phosphate): High polarity, ionizable, excellent aqueous solubility (>50 mg/mL at physiological pH), enabling rapid dissolution and bioavailability.

Ionization and pKa

The solubility profile is dictated by the ionization state of the phosphate group. The phosphate moiety possesses two dissociation constants (pKa values):

- pKa1 $\approx$ 1.8 - 2.0: First deprotonation.
- pKa2 $\approx$ 6.0 - 6.5: Second deprotonation.

At physiological pH (7.4), the molecule exists primarily as a dianion, maximizing charge-dipole interactions with water and ensuring high solubility.

Solubility Profiling

pH-Dependent Solubility Landscape

The solubility of Tedizolid Phosphate is not static; it exhibits a sigmoidal dependence on pH.

pH Condition	Dominant Species	Solubility Status	Mechanism
pH < 2.0	Fully Protonated ()	Low to Moderate	Hydrogen bonding dominates; limited charge repulsion.
pH 4.0 – 6.0	Mono-anionic ()	Steep Increase	The "Solubility Cliff." [3] As pH approaches pKa2, solubility rises exponentially.
pH > 7.0	Di-anionic ()	High (>50 mg/mL)	Maximum electrostatic repulsion prevents aggregation; ideal for IV formulation.

Solvent Compatibility

- Water: Highly soluble (pH dependent).
- DMSO: Soluble (often used for stock solutions in in vitro assays).[4]
- Ethanol: Poor solubility (due to the ionic nature of the phosphate salt).

Stability Dynamics

Stability is the inverse of solubility; the same reactive phosphate group that confers solubility also introduces susceptibility to hydrolysis.

Hydrolytic Degradation

Hydrolysis is the primary degradation pathway, cleaving the ester bond to release the parent drug (Tedizolid) and inorganic phosphate.

- Acidic Hydrolysis: Rapid degradation observed at pH < 3.0. The protonated phosphate oxygen acts as a better leaving group.
- Basic Hydrolysis: At pH > 9.0, base-catalyzed hydrolysis occurs. Furthermore, extreme basic conditions can lead to oxazolidinone ring opening, a critical irreversible degradation pathway.

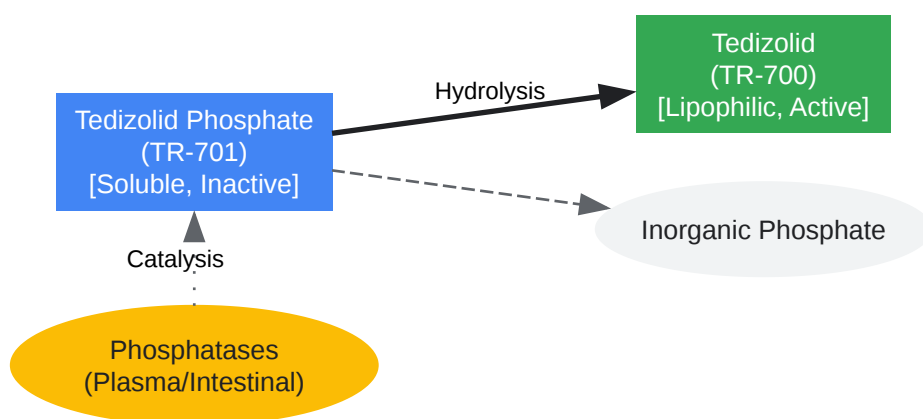
- **Stability Window:** The prodrug is most stable in the pH range of 6.0 to 8.0, coinciding with its formulation pH (reconstituted pH is typically 7.5–7.9).

Oxidative and Thermal Stress

- **Oxidation:** Susceptible to oxidative degradation (e.g., peroxide exposure), leading to N-oxide formation or ring cleavage.
- **Thermal:** The solid-state powder is highly stable. However, reconstituted solutions should be used within 24 hours at room temperature or 48 hours refrigerated to prevent spontaneous hydrolysis.

Bio-Activation Mechanism

Tedizolid Phosphate is biologically inert until activated. Upon entering the systemic circulation (IV) or the intestinal tract (Oral), it is rapidly converted by endogenous phosphatases (e.g., Alkaline Phosphatase).



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Figure 1: Bioconversion pathway of Tedizolid Phosphate to active Tedizolid via phosphatase-mediated hydrolysis.[5]

Experimental Protocols

Protocol A: pH-Dependent Solubility Screening

Objective: To determine the solubility profile of Tedizolid Phosphate across the physiological pH range.

Reagents:

- Buffers: 0.1N HCl (pH 1.2), Acetate Buffer (pH 4.5), Phosphate Buffer (pH 6.8 and 7.4).
- Tedizolid Phosphate (Solid standard).[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Methodology:

- Preparation: Aliquot 10 mL of each buffer into separate glass vials.
- Saturation: Add excess Tedizolid Phosphate powder to each vial until undissolved solid remains visible.
- Equilibration: Incubate vials at 37°C with constant agitation (orbital shaker at 100 rpm) for 24 hours.
- Filtration: Filter the supernatant using a 0.45 µm PVDF syringe filter (low protein binding).
- Quantification: Analyze the filtrate using UV-Vis spectrophotometry (approx. 300 nm) or HPLC against a standard curve.
- Validation: Measure the final pH of the solution to ensure the buffer capacity was sufficient.

Protocol B: Stability-Indicating HPLC Method

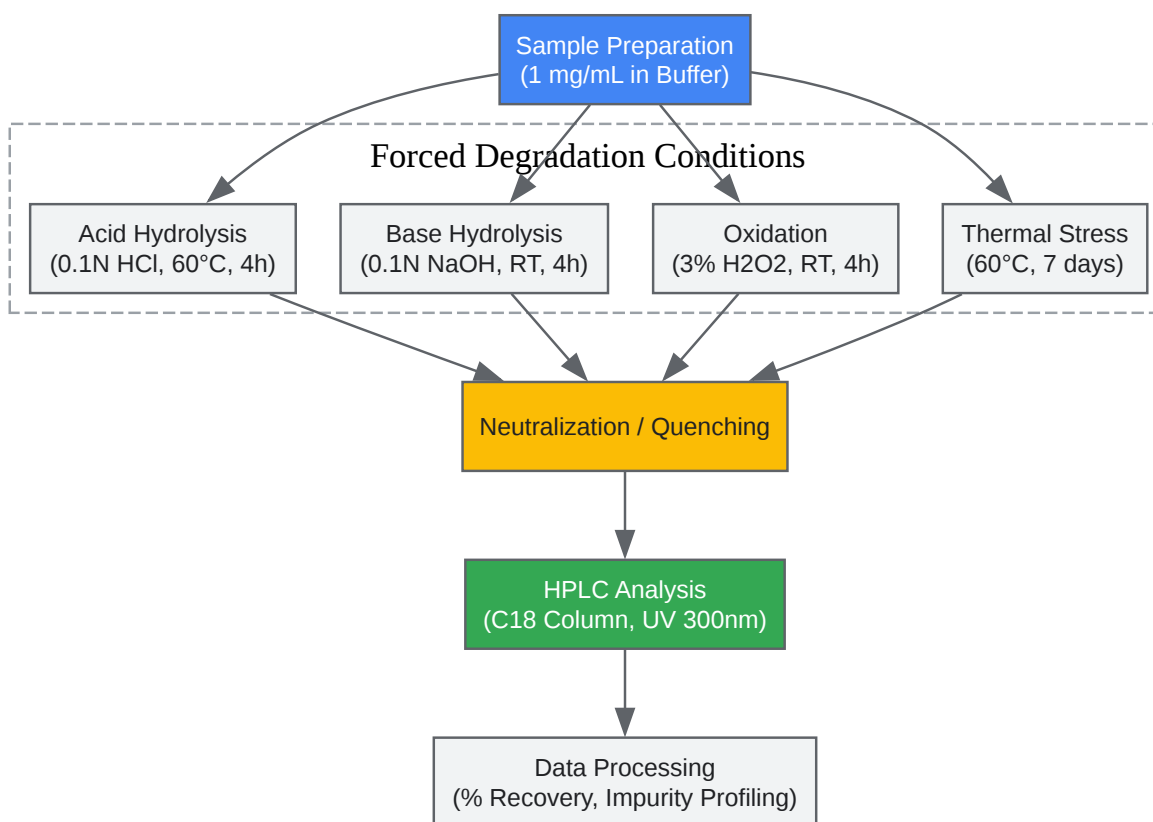
Objective: To quantify Tedizolid Phosphate and separate it from its degradation products (Tedizolid parent and impurities).

Instrument Parameters:

- Column: C18 Reverse Phase (e.g., Waters XSelect HSS C18, 250 x 4.6 mm, 5 µm).
- Mobile Phase:
 - Solvent A: 50 mM Phosphate Buffer (pH 6.5).[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Solvent B: Acetonitrile.
- Ratio: Isocratic 70:30 (A:B) or Gradient depending on resolution requirements.
- Flow Rate: 1.0 mL/min.[11][12]
- Detection: UV at 300 nm.[8][11][12]
- Injection Volume: 5-10 μ L.

Stress Testing Workflow (Graphviz):



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Figure 2: Step-by-step workflow for forced degradation studies to validate stability.

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